

thermal and mechanical properties of polybutadiene rubber isomers

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Compound of Interest

Compound Name: Polybutadiene

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An In-depth Technical Guide to the Thermal and Mechanical Properties of Polybutadiene Rubber Isomers

This guide provides a comprehensive overview of the thermal and mechanical properties of the primary isomers of **polybutadiene** (BR) rubber: 1,4-cis, 1,4-trans, and 1,2-vinyl **polybutadiene**. It is intended for researchers, scientists, and professionals in drug development and material science who require a detailed understanding of how the molecular structure of these elastomers influences their macroscopic properties. This document outlines key quantitative data, detailed experimental protocols, and visual representations of structure-property relationships and experimental workflows.

Molecular Structure of Polybutadiene Isomers

Polybutadiene is a synthetic rubber produced from the polymerization of 1,3-butadiene. The monomer can polymerize in three different configurations, leading to distinct isomers with significantly different physical and mechanical properties.^[1] The catalyst used during polymerization determines the proportion of each isomer.^[1]

- **1,4-cis-Polybutadiene:** The polymer chain continues on the same side of the carbon-carbon double bond. This structure prevents close packing of the polymer chains, resulting in a flexible, amorphous material with a very low glass transition temperature.^[2] High cis-**polybutadiene** exhibits excellent elasticity and resilience.^{[3][4]}

- **1,4-trans-Polybutadiene:** The polymer chain continues on opposite sides of the double bond. This more linear structure allows for chain alignment and crystallization, leading to a semi-crystalline, thermoplastic material with a higher glass transition temperature and a distinct melting point.[\[2\]](#)[\[5\]](#)
- **1,2-vinyl-Polybutadiene:** The polymerization occurs at the 1 and 2 carbon positions of the butadiene monomer, resulting in a vinyl group ($-\text{CH}=\text{CH}_2$) as a side chain. The presence of these bulky side groups restricts chain mobility, significantly increasing the glass transition temperature.[\[6\]](#)

Thermal Properties of Polybutadiene Isomers

The thermal properties of **polybutadiene** isomers are primarily defined by their glass transition temperature (T_g) and, for the semi-crystalline 1,4-trans isomer, its melting point (T_m). These properties are critical for determining the operational temperature range of the material. Differential Scanning Calorimetry (DSC) is a standard technique used to measure these thermal transitions.[\[7\]](#)[\[8\]](#)

Property	1,4-cis-Polybutadiene	1,4-trans-Polybutadiene	1,2-vinyl-Polybutadiene
Glass Transition Temp. (T_g)	-102 °C to -109 °C	~ -83 °C	~ -5 °C to -15 °C
Melting Point (T_m)	Not applicable	~ 80 °C to 145 °C	Not applicable

Note: The exact values can vary depending on the specific microstructure (e.g., percentage of each isomer), molecular weight, and measurement conditions.

Mechanical Properties of Polybutadiene Isomers

The mechanical behavior of **polybutadiene** rubbers is significantly influenced by their isomeric structure. To achieve optimal mechanical properties, the raw rubber is typically vulcanized (cross-linked), often with sulfur or peroxides, to form a three-dimensional network.[\[9\]](#) The data presented below is for vulcanized compounds and is measured following ASTM D412 standards.

Property	High cis-Polybutadiene	High trans-Polybutadiene	High vinyl-Polybutadiene
Tensile Strength (MPa)	10 - 15	15 - 25	5 - 10
Elongation at Break (%)	400 - 550	300 - 500	200 - 400
300% Modulus (MPa)	2 - 4	8 - 12	3 - 6

Note: These values are representative and can be significantly affected by the type and concentration of vulcanizing agents, fillers (like carbon black), and processing conditions.

High cis-**polybutadiene** is known for its high elasticity and good tensile strength.[3] High trans-**polybutadiene**, due to its crystallinity, behaves more like a tough, leathery plastic at room temperature.[5][10] High vinyl-**polybutadiene** generally exhibits lower tensile strength and elongation compared to the 1,4-isomers.[11]

Experimental Methodologies

Sample Preparation: Peroxide Vulcanization

To prepare **polybutadiene** samples for mechanical testing, a vulcanization process is employed to cross-link the polymer chains. Dicumyl peroxide (DCP) is a common vulcanizing agent.

Protocol:

- The **polybutadiene** isomer is dissolved in a suitable solvent like toluene.
- A predetermined amount of dicumyl peroxide (e.g., 1-5 phr - parts per hundred rubber) is added to the polymer solution.
- The mixture is thoroughly homogenized using mechanical stirring and an ultrasonic bath.
- The solvent is evaporated to obtain the compounded rubber.

- The compound is then placed in a mold and cured in a compression molding press at a specific temperature (e.g., 160 °C) and pressure for a time determined by rheological measurements ($t_{90} + 3 \text{ min}$).[\[12\]](#)
- After curing, the vulcanized sheets are rapidly cooled to stop the cross-linking reaction.

Thermal Analysis: Differential Scanning Calorimetry (DSC)

DSC is used to determine the glass transition temperature (T_g) and melting point (T_m) of the **polybutadiene** isomers.

Protocol:

- A small sample (5-10 mg) of the **polybutadiene** isomer is hermetically sealed in an aluminum pan.
- The sample is placed in the DSC instrument, which is equipped with a liquid nitrogen cooling system.[\[8\]](#)
- The sample is subjected to a controlled thermal cycle, for example:
 - Cooling from room temperature to -150 °C at a rate of 20 °C/min.
 - Holding at -150 °C for a few minutes to ensure thermal equilibrium.
 - Heating from -150 °C to 50 °C (or higher for trans-**polybutadiene** to observe melting) at a rate of 10 °C/min or 20 °C/min.[\[8\]](#)
- The heat flow to the sample is measured as a function of temperature. The glass transition is observed as a step change in the baseline, and melting is observed as an endothermic peak.

Mechanical Testing: Tensile Properties (ASTM D412)

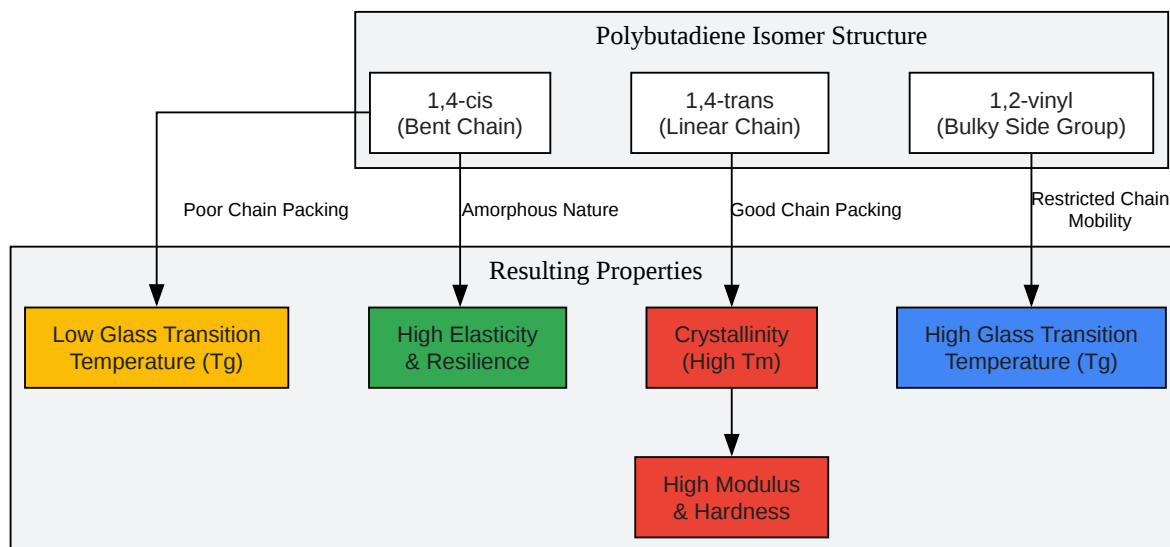
The tensile properties of the vulcanized **polybutadiene** isomers are determined using a universal testing machine according to ASTM D412.

Protocol:

- Dumbbell-shaped test specimens (dog bones) are cut from the vulcanized rubber sheets using a die.[\[12\]](#)[\[13\]](#)
- The thickness and width of the narrow section of each specimen are measured precisely.
- The specimen is mounted in the grips of the universal testing machine.
- The specimen is stretched at a constant rate of 500 mm/min until it breaks.[\[12\]](#)
- The force required to stretch the specimen and the corresponding elongation are continuously recorded.
- From the resulting stress-strain curve, the following properties are determined:
 - Tensile Strength: The maximum stress the material can withstand before breaking.
 - Elongation at Break: The percentage increase in length at the point of fracture.[\[14\]](#)
 - Modulus: The stress at a specific elongation (e.g., 300%).

Structure-Property Relationships and Experimental Workflow

The following diagrams illustrate the logical relationships between the isomer structures and their properties, as well as a typical experimental workflow for their characterization.



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Caption: Relationship between **polybutadiene** isomer structure and properties.



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Caption: Experimental workflow for **polybutadiene** characterization.

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References

- 1. researchgate.net [researchgate.net]
- 2. rubbermalaysia.com [rubbermalaysia.com]
- 3. s3-prod.rubbernews.com [s3-prod.rubbernews.com]
- 4. ijnc.ir [ijnc.ir]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. tainstruments.com [tainstruments.com]
- 9. researchgate.net [researchgate.net]
- 10. rct [rct.kglmeridian.com]
- 11. Structure and physical properties of high-vinyl polybutad... [degruyterbrill.com]
- 12. mdpi.com [mdpi.com]
- 13. youtube.com [youtube.com]
- 14. specialchem.com [specialchem.com]
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